Technical Guide: Solubility Profile of Methyl 4-ethynylpyridine-3-carboxylate

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Compound of Interest

Compound Name:	*Methyl 4-ethynylpyridine-3-carboxylate*
CAS No.:	*1256818-09-3*
Cat. No.:	*B12336879*

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Physicochemical Identity & Structural Analysis

Before addressing solvent interactions, it is critical to understand the structural determinants governing the solubility of this pharmacophore.

- Compound Name: **Methyl 4-ethynylpyridine-3-carboxylate** (also known as Methyl 4-ethynylnicotinate)
- CAS Number: 1256818-09-3[2][3]
- Molecular Formula: C

  H

  NO
- Molecular Weight: 161.16 g/mol
- Structural Features:

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- Pyridine Core: Provides basicity (pK

  ~3–4) and polarity; susceptible to protonation.[1]

- Methyl Ester (C-3): A hydrogen bond acceptor (HBA) that increases lipophilicity compared to the free acid, enabling solubility in chlorinated and aprotic solvents.[1]

- Ethynyl Group (C-4): A linear, rigid motif that can participate in weak

  -

  stacking interactions, potentially increasing lattice energy and reducing solubility in non-polar alkanes.[1]

Thermodynamic Solubility Drivers

The solubility of this compound is governed by the competition between its crystal lattice energy (driven by

-stacking of the pyridine rings) and solvation energy (dipole-dipole interactions and H-bonding).

- LogP (Predicted): ~1.1 – 1.5. This indicates a moderate lipophilicity, suggesting the compound prefers organic phases over aqueous media at neutral pH.[1]
- H-Bond Donors: 0 (in free base form).[1]
- H-Bond Acceptors: 3 (Pyridine N, Ester Carbonyl O, Ester Ether O).[1]

Solubility Landscape

The following solubility profile is synthesized from structure-property relationships (SPR) of analogous nicotinate esters and experimental data from Sonogashira coupling workflows involving this intermediate.

Primary Solvent Classes[1]

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Solvent Class	Specific Solvents	Solubility Rating	Mechanistic Insight	Application
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Strong dipole-dipole interactions disrupt the crystal lattice.	Extraction, Transfer, Chromatography
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	High dielectric constants stabilize the polar pyridine core.[1]	Reaction Solvent (Coupling), Stock Solutions
Polar Protic	Methanol, Ethanol	Moderate to Good	Soluble, but temperature-dependent.[1] The ester group accepts H-bonds from the solvent.	Recrystallization, HPLC Mobile Phase
Ethers	THF, 1,4-Dioxane	Good	Moderate polarity matches the ester/pyridine functionalities.[1]	Reaction Solvent (Sonogashira)
Esters	Ethyl Acetate (EtOAc)	Good	"Like dissolves like" interaction with the methyl ester moiety.[1]	Extraction, Chromatography
Alkanes	Hexanes, Heptane, Pentane	Poor / Insoluble	Lack of polar interactions; high energy cost to solvate the pyridine ring.[1]	Antisolvent for Precipitation

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Aqueous	Water (pH 7)	Very Low (<1 mg/mL)	Hydrophobic effect dominates.[1]	Washing (removes salts)
Acidic Aqueous	1M HCl, 1M H SO	High (Soluble as Salt)	Protonation of pyridine nitrogen forms the pyridinium cation, drastically increasing water solubility.[1]	Acid-Base Extraction

The "Solubility Switch" Mechanism

A critical feature of **methyl 4-ethynylpyridine-3-carboxylate** is its pH-dependent solubility.

- Neutral State (Organic Soluble): In DCM or EtOAc, the molecule remains neutral.[1]
- Acidic State (Water Soluble): Upon washing an organic layer with dilute HCl, the pyridine nitrogen protonates (

).[1] The compound partitions into the aqueous phase.[1] This is a vital purification strategy to remove non-basic impurities (e.g., homocoupled diyne byproducts).[1]

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this protocol to establish precise saturation limits for process scale-up.

- Preparation: Weigh approximately 20 mg of the solid compound into a 2 mL HPLC vial.
- Addition: Add the target solvent in 50

  L aliquots at 25°C.
- Agitation: Vortex for 30 seconds after each addition. Sonication (35 kHz) may be used to break up crystal aggregates.[1]

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- Observation: Continue addition until the solid is fully dissolved (solution becomes clear).
- Calculation:

  (mg/mL).[1]
- Verification: If precise thermodynamic solubility is required, add excess solid, stir for 24 hours, filter (0.45

  m PTFE), and quantify the filtrate via HPLC-UV (254 nm).

Protocol B: Recrystallization Solvent Selection

Since the compound is likely synthesized via Pd-catalyzed coupling, removing Pd residues and byproducts is essential.[1]

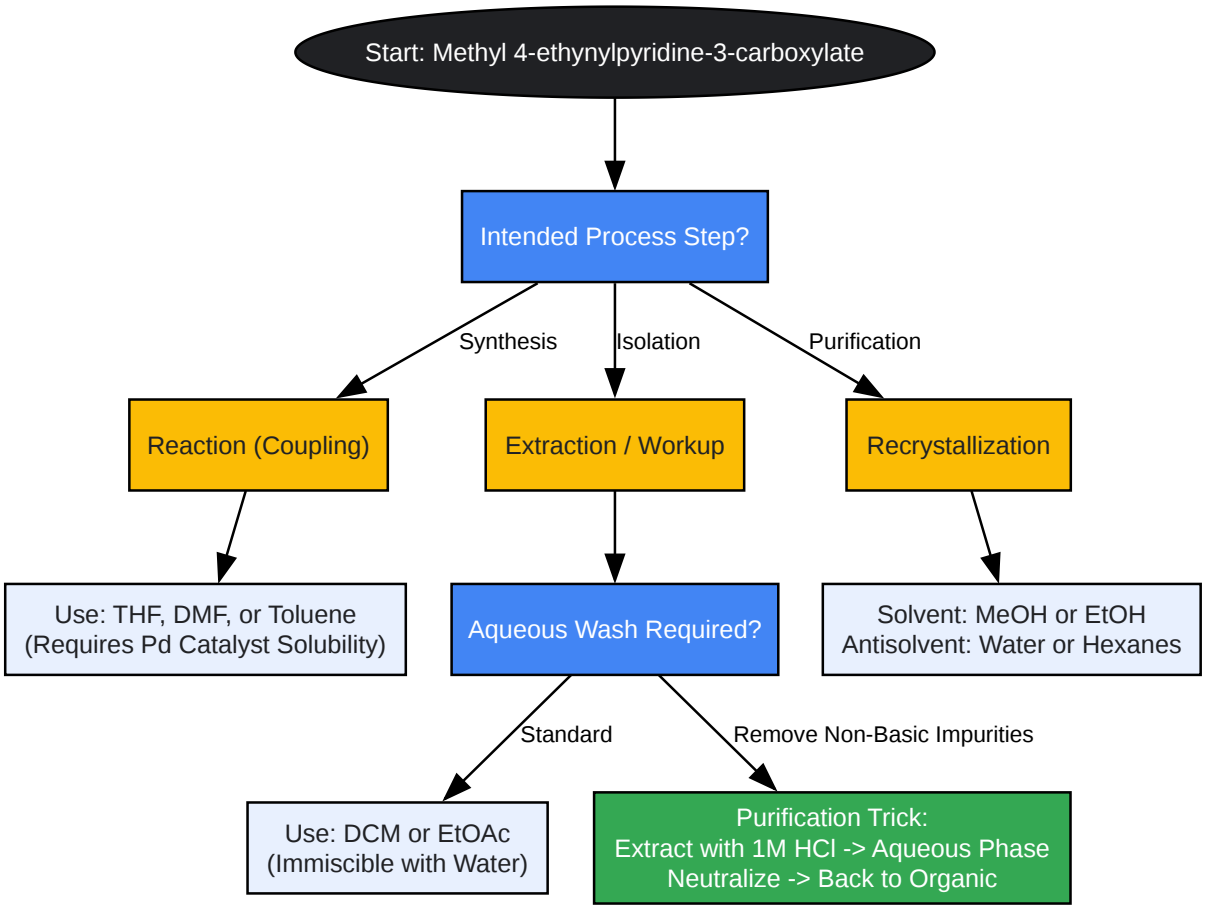
- Solvent System: Methanol (solvent) / Water (antisolvent) or EtOAc (solvent) / Hexanes (antisolvent).[1]
- Procedure:
  - Dissolve crude material in minimal boiling Methanol.[1]
  - Allow to cool to room temperature slowly.
  - If no crystals form, add Water dropwise until turbidity persists, then cool to 4°C.
  - Note: Avoid using alcohols if transesterification is a risk (though methyl ester in methanol is stable).[1]

Visualization of Solubility Logic

Diagram 1: Solvent Selection Decision Tree

This decision tree guides the researcher in selecting the appropriate solvent based on the intended operational step (Reaction, Extraction, or Crystallization).[1]

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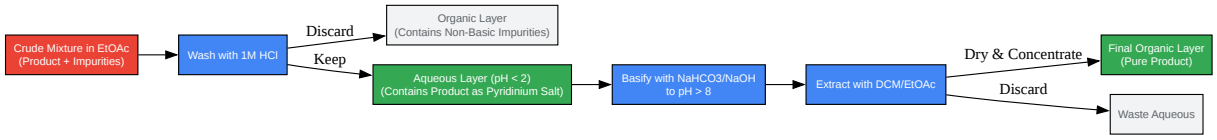
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Caption: Decision tree for selecting solvents based on process requirements, highlighting the acid-base extraction strategy.

Diagram 2: Acid-Base Purification Workflow

This workflow visualizes the "Solubility Switch" used to purify the compound from non-basic reaction byproducts (e.g., homocoupled acetylenes).[1]

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Caption: Purification workflow utilizing the pH-dependent solubility of the pyridine moiety.

Synthesis & Application Context

Reaction Compatibility

In the context of Sonogashira coupling (the primary method for synthesizing this compound from methyl 4-halonicotinate), the solvent must dissolve both the organic reactants and the inorganic base (to some extent) or allow phase transfer.[1]

- Preferred System: THF/Et

  N or DMF/Et

  N.[1]

- Note: If using Toluene, solubility of the starting methyl 4-chloronicotinate might be lower at room temperature, requiring heating to 60–80°C.[1]

Stability Warning

- Ester Hydrolysis: Avoid prolonged exposure to strong aqueous bases (NaOH, LiOH) in alcoholic solvents, as this will hydrolyze the methyl ester to the carboxylic acid (4-ethynylnicotinic acid), which has a completely different solubility profile (amphoteric, high water solubility at high pH).[1]

- Polymerization: Concentrated solutions of ethynyl pyridines can be unstable.[1] Store solid at -20°C. In solution, keep dilute and protected from light.

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